

# Essential Safety and Operational Guide for Handling 2-Bromo-4-chloropyridine

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## Compound of Interest

Compound Name: 2-Bromo-4-chloropyridine

Cat. No.: B1272041

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This guide provides critical safety and logistical information for the handling and disposal of **2-Bromo-4-chloropyridine** (CAS No. 22918-01-0). Adherence to these procedures is essential for ensuring laboratory safety and minimizing risk.

## Hazard Identification and Personal Protective Equipment (PPE)

**2-Bromo-4-chloropyridine** is a hazardous chemical that requires careful handling.<sup>[1]</sup> It is harmful if swallowed, inhaled, or comes into contact with skin.<sup>[1]</sup> It is also known to cause serious eye irritation, skin irritation, and may lead to respiratory irritation.<sup>[1][2][3][4][5]</sup>

Summary of Hazards:

Hazard Statement	GHS Classification
Harmful if swallowed	Acute toxicity, oral (Category 4)[1]
Harmful in contact with skin	Acute toxicity, dermal (Category 4)[1]
Causes skin irritation	Skin corrosion/irritation (Category 2)[1]
Causes serious eye damage/irritation	Serious eye damage/eye irritation (Category 1/2)[2][3][4][5]
Harmful if inhaled	Acute toxicity, inhalation (Category 4)[1]
May cause respiratory irritation	Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3)[1][3]

Recommended Personal Protective Equipment (PPE):

To mitigate these risks, the following personal protective equipment is mandatory when handling **2-Bromo-4-chloropyridine**:

PPE Category	Specification	Standard Compliance
Eye and Face Protection	Chemical safety goggles and a face shield.	OSHA 29 CFR 1910.133 or European Standard EN166.[1][6]
Skin Protection	Chemical-impermeable gloves and protective clothing to prevent skin exposure.[1][7]	-
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator should be used if exposure limits are exceeded or if irritation is experienced.[1][6]	EN 149.[1]

## Operational Plan for Safe Handling

This step-by-step protocol ensures the safe handling of **2-Bromo-4-chloropyridine** from reception to disposal.

#### 1. Preparation and Engineering Controls:

- Ensure adequate ventilation in the work area. Use of a chemical fume hood is strongly recommended.[\[1\]](#)[\[7\]](#)[\[8\]](#)
- Verify that an eyewash station and safety shower are readily accessible and in good working order.[\[1\]](#)
- Keep the container tightly closed when not in use.[\[1\]](#)

#### 2. Handling Procedure:

- Avoid contact with skin, eyes, and clothing.
- Do not breathe dust, fumes, gas, mist, vapors, or spray.[\[1\]](#)
- Wash hands and any exposed skin thoroughly after handling.[\[1\]](#)
- Do not eat, drink, or smoke in the handling area.[\[1\]](#)

#### 3. Storage:

- Store in a cool, dry, and well-ventilated place.[\[1\]](#)[\[9\]](#)
- Keep containers tightly closed.[\[1\]](#)
- Store locked up.[\[1\]](#)[\[5\]](#)[\[9\]](#)
- Some sources recommend refrigeration for storage.

#### 4. In Case of a Spill or Leak:

- Evacuate personnel from the area.
- Wear appropriate PPE, including respiratory protection.

- Prevent further leakage if it is safe to do so.
- Absorb the spill with inert material (e.g., sand, vermiculite) and collect it in a suitable, closed container for disposal.[4]
- Do not let the product enter drains.[4]

## Disposal Plan

Proper disposal of **2-Bromo-4-chloropyridine** and its contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

- Chemical Waste: Dispose of the contents and container to an approved waste disposal plant. [1][10] All waste must be handled as hazardous.
- Contaminated Materials: Any materials that have come into contact with **2-Bromo-4-chloropyridine**, including gloves, absorbent materials, and empty containers, should be treated as hazardous waste and disposed of accordingly.
- Regulatory Compliance: Waste disposal must be conducted in accordance with all applicable federal, state, and local regulations.[10]

## Workflow for Safe Handling of 2-Bromo-4-chloropyridine



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Caption: Workflow for the safe handling of **2-Bromo-4-chloropyridine**.

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